

physical and chemical properties of 30-Hydroxylup-20(29)-en-3-one

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 30-Hydroxylup-20(29)-en-3-one

Cat. No.: B114849

[Get Quote](#)

An In-depth Technical Guide to 30-Hydroxylup-20(29)-en-3-one

For Researchers, Scientists, and Drug Development Professionals

Abstract

30-Hydroxylup-20(29)-en-3-one is a naturally occurring pentacyclic triterpenoid of the lupane class. Isolated from various plant sources, this compound has garnered interest within the scientific community for its potential pharmacological activities, notably its cytotoxic effects against several cancer cell lines. This technical guide provides a comprehensive overview of the known physical and chemical properties of **30-Hydroxylup-20(29)-en-3-one**, detailed experimental protocols for its isolation, and an exploration of its biological activities and associated signaling pathways. The information presented herein is intended to serve as a valuable resource for researchers and professionals engaged in natural product chemistry, medicinal chemistry, and drug discovery and development.

Chemical and Physical Properties

30-Hydroxylup-20(29)-en-3-one, with the Chemical Abstracts Service (CAS) registry number 72944-06-0, possesses the molecular formula $C_{30}H_{48}O_2$ and a molecular weight of 440.7 g/mol. [1] This triterpenoid is characterized by a lupane skeleton with a ketone group at the C-3 position and a hydroxyl group at the C-30 position.

Table 1: Physical and Chemical Properties of **30-Hydroxylup-20(29)-en-3-one**

Property	Value	Source(s)
CAS Number	72944-06-0	[1]
Molecular Formula	C30H48O2	[1]
Molecular Weight	440.7 g/mol	[1]
Boiling Point (Predicted)	522.8 ± 23.0 °C	
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[2]
Natural Sources	Cassipourea madagascariensis, Salacia chinensis, Perrottetia arisanensis	[1][2]

While a specific experimentally determined melting point for **30-Hydroxylup-20(29)-en-3-one** is not readily available in the reviewed literature, related lupane-type triterpenoids exhibit high melting points, often exceeding 200°C.

Spectral Data

The structural elucidation of **30-Hydroxylup-20(29)-en-3-one** has been primarily achieved through a combination of one- and two-dimensional nuclear magnetic resonance (NMR) spectroscopy and mass spectrometry.[2] Although the complete raw spectral data for this specific compound is not widely published, data for structurally similar compounds, such as 3-Oxo-lup-20(29)-en-28-oic acid, provide valuable reference points for its characterization.

Table 2: Reference ¹H NMR Chemical Shifts for a Structurally Similar Compound (3-Oxo-lup-20(29)-en-28-oic acid) in CDCl₃

Proton	Chemical Shift (δ ppm)	Multiplicity	J (Hz)
H-19	3.02	m	
H-29a	4.74	s	
H-29b	4.61	s	
H-30 (CH ₃)	1.69	s	

Data from a related compound, presented for reference.[3]

Table 3: Reference ¹³C NMR Chemical Shifts for a Structurally Similar Compound (3-Oxo-lup-20(29)-en-28-oic acid) in CDCl₃

Carbon	Chemical Shift (δ ppm)
C-3	218.13
C-20	150.0
C-29	109.8

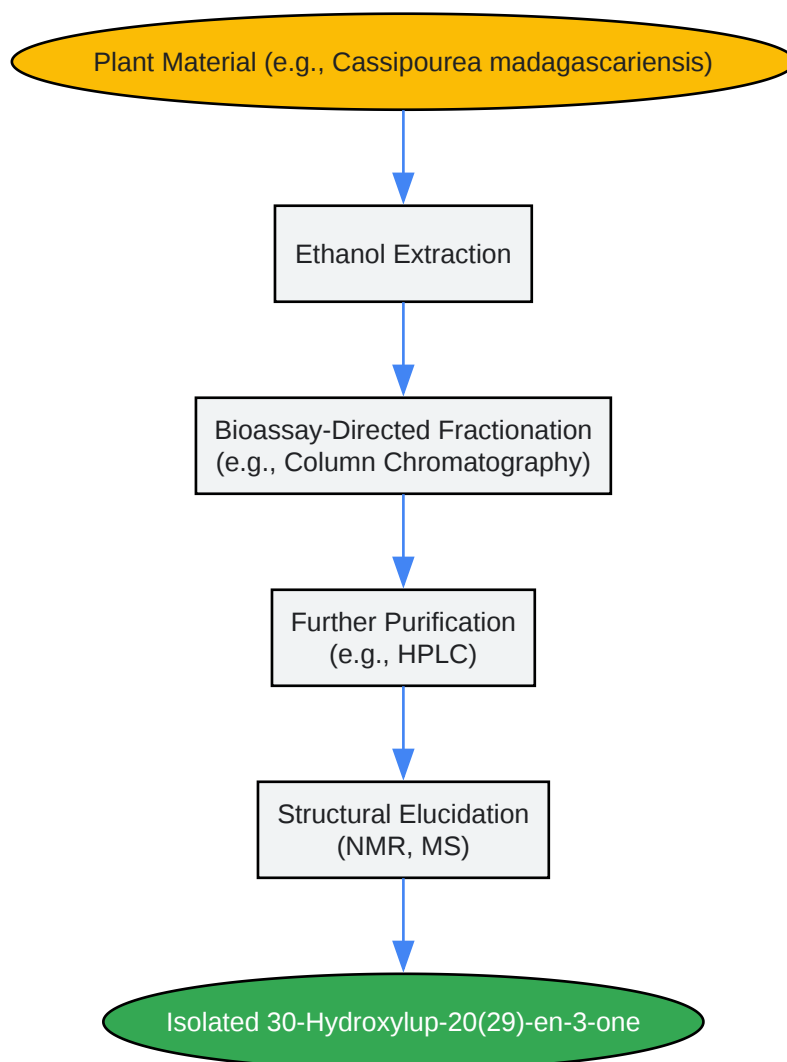
Data from a related compound, presented for reference.[3]

Experimental Protocols

Isolation from Natural Sources

The isolation of **30-Hydroxylup-20(29)-en-3-one** has been reported from the ethanol extracts of the roots and leaves of *Cassipourea madagascariensis* through bioassay-directed fractionation.[2]

Workflow for Isolation of **30-Hydroxylup-20(29)-en-3-one**



[Click to download full resolution via product page](#)

Caption: General workflow for the isolation of **30-Hydroxylup-20(29)-en-3-one**.

Detailed Methodology (General Procedure based on similar compound isolations):

- **Extraction:** Air-dried and powdered plant material (e.g., roots and leaves of *Cassipourea madagascariensis*) is exhaustively extracted with ethanol at room temperature. The solvent is then removed under reduced pressure to yield a crude ethanol extract.
- **Fractionation:** The crude extract is subjected to column chromatography over silica gel. A gradient elution system, typically starting with non-polar solvents like hexane and gradually increasing the polarity with solvents such as ethyl acetate and methanol, is employed to separate the extract into fractions of varying polarities.

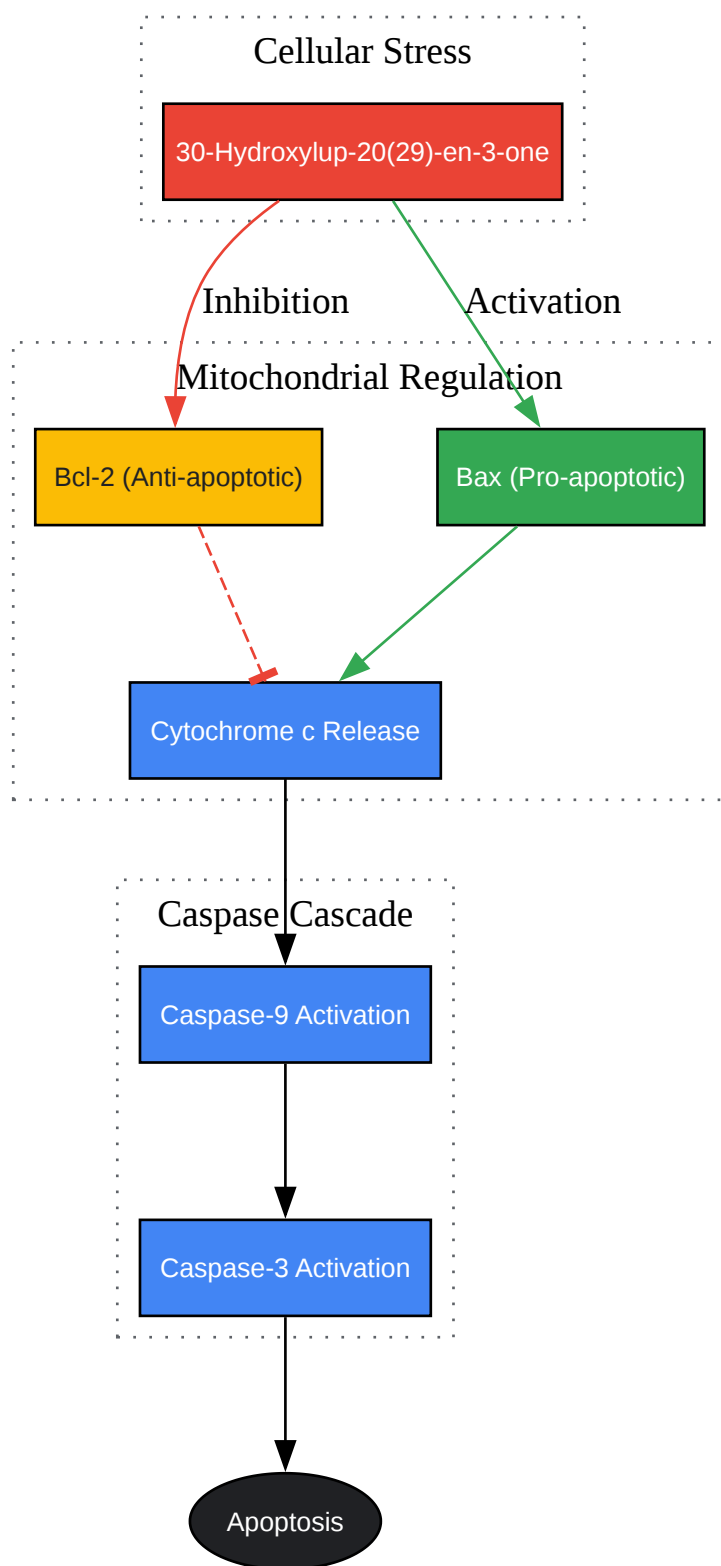
- **Bioassay-Guided Purification:** Each fraction is tested for its biological activity (e.g., cytotoxicity). The active fractions are then subjected to further rounds of chromatographic separation, such as preparative thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC), until a pure compound is obtained.
- **Structural Characterization:** The structure of the isolated pure compound is then determined using spectroscopic methods, including ^1H NMR, ^{13}C NMR, 2D NMR (such as COSY, HSQC, and HMBC), and mass spectrometry.

Biological Activity and Signaling Pathways

30-Hydroxylup-20(29)-en-3-one has demonstrated weak to moderate cytotoxic activity against the A2780 human ovarian cancer cell line.^[2] Furthermore, related lupane triterpenes have shown significant anti-leukemia activities, inducing apoptosis in various leukemia cell lines.^[4]

The precise molecular mechanisms and signaling pathways through which **30-Hydroxylup-20(29)-en-3-one** exerts its cytotoxic effects have not been fully elucidated for this specific molecule. However, studies on structurally similar lupane-type triterpenoids suggest the involvement of the intrinsic (mitochondrial) apoptotic pathway.

Hypothesized Apoptotic Signaling Pathway for Lupane-Type Triterpenoids



[Click to download full resolution via product page](#)

Caption: Proposed intrinsic apoptotic pathway for related lupane triterpenoids.

This proposed pathway involves the inhibition of the anti-apoptotic protein Bcl-2 and the activation of the pro-apoptotic protein Bax by the triterpenoid. This leads to the release of cytochrome c from the mitochondria, which in turn activates a cascade of caspases (initiator caspase-9 and executioner caspase-3), ultimately resulting in programmed cell death or apoptosis.[5][6]

Conclusion

30-Hydroxylup-20(29)-en-3-one is a promising natural product with demonstrated cytotoxic potential. This technical guide has summarized its known physical and chemical properties, provided a general framework for its isolation, and outlined the likely signaling pathways involved in its biological activity based on current knowledge of related compounds. Further research is warranted to fully elucidate the specific spectral characteristics of this molecule, develop optimized synthesis and isolation protocols, and definitively map the signaling pathways it modulates. Such studies will be crucial in unlocking the full therapeutic potential of **30-Hydroxylup-20(29)-en-3-one** in the field of drug discovery and development.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 30-Hydroxylup-20(29)-en-3-one | C₃₀H₄₈O₂ | CID 15038289 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 30-Hydroxylup-20(29)-en-3-one | CAS:72944-06-0 | Triterpenoids | High Purity | Manufacturer BioCrick [biocrick.com]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. web.pdx.edu [web.pdx.edu]
- 6. Lup-20(29)-en-3-one | C₃₀H₄₈O | CID 323075 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [physical and chemical properties of 30-Hydroxylup-20(29)-en-3-one]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b114849#physical-and-chemical-properties-of-30-hydroxylup-20-29-en-3-one>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com